

Doxifluridine cost-effectiveness analysis Asian markets

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Compound Focus: Doxifluridine

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Asia-Pacific Doxifluridine Market Overview

The following table summarizes the available quantitative data on the **Doxifluridine** market in the Asia-Pacific region. Please note that specific data on cost-effectiveness or direct price comparisons with other drugs is not available in the search results.

Region/Country	Market Size (2025)	Projected Market Size (2033)	CAGR (2026-2033)	Key Drivers & Market Trends
Global/Asia-Pacific	Information missing	Information missing	~12.93% [1]	Rising cancer prevalence (colorectal, gastric); aging population; improved diagnostics; healthcare investment; gov't initiatives; R&D for novel formulations [2].
China	Information missing	Information missing	Information missing	Rapid expansion; rising healthcare expenditure; gov't support for affordable cancer treatments & domestic pharma innovation [1].

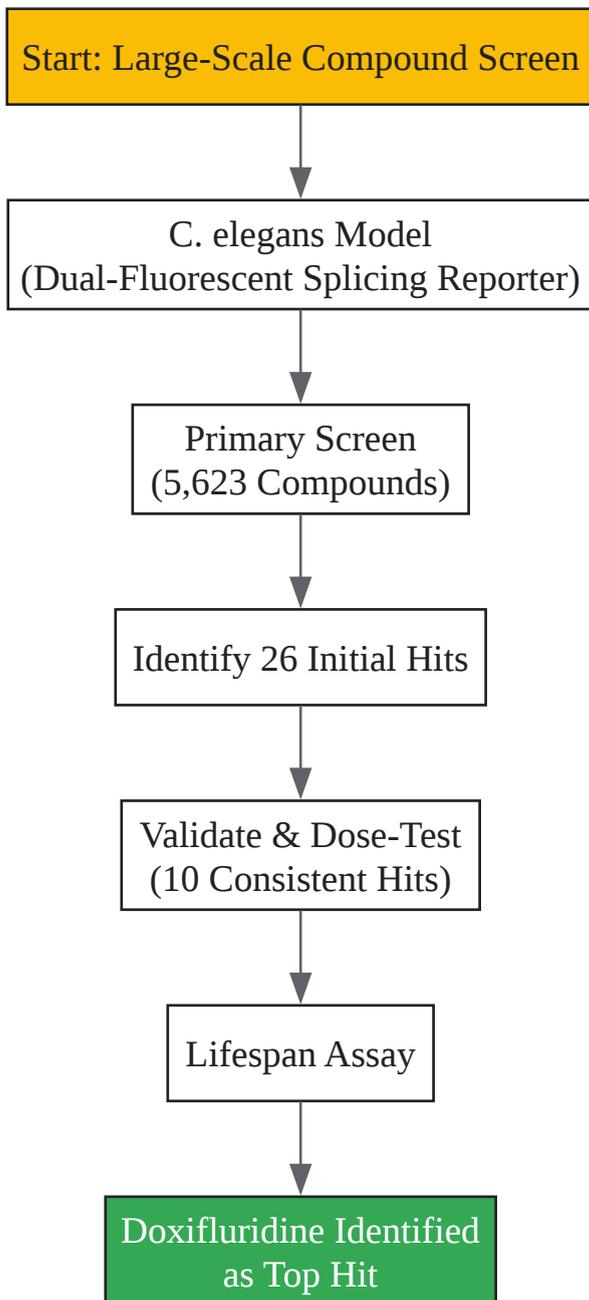
Region/Country	Market Size (2025)	Projected Market Size (2033)	CAGR (2026-2033)	Key Drivers & Market Trends
Japan	Information missing	Information missing	Information missing	Mature market; focus on precision medicine & regulatory compliance; aging population; tech advancements in AI & robotics [1].
Australia	Information missing	Information missing	Information missing	High healthcare standards; robust regulations; increased screening programs; research collaborations; focus on personalized medicine [1].
Vietnam	Information missing	Information missing	Information missing	Emerging market; increasing healthcare access; rising cancer rates; gov't oncology care initiatives; investments in local manufacturing [1].

> **Note on Data:** The above market trends are synthesized from market reports [2] [1]. The provided figures and growth rates should be interpreted with caution, as different reports may use varying base years and methodologies.

Scientific Research on Efficacy and Mechanism

Recent peer-reviewed research has revealed a novel mechanism of action for **Doxifluridine**, extending beyond its known use as a chemotherapeutic agent. A 2025 study published in *PLOS Genetics* identified **Doxifluridine** as a compound that can rescue age-associated alternative splicing defects and extend lifespan in *C. elegans* (nematodes) [3].

- **Experimental Workflow:** The discovery was made through a large-scale screen of over 5,600 compounds in a *C. elegans* model engineered with a dual-fluorescent splicing reporter. The workflow is summarized in the diagram below [3].



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- **Key Findings:**

- **Rescue of Splicing Defects:** **Doxifluridine** treatment significantly reversed age-related alterations in alternative splicing, restoring patterns closer to those seen in young worms [3].
- **Lifespan & Healthspan Extension:** The compound extended the median lifespan of *C. elegans* and improved healthspan metrics, including increased resistance to heat and oxidative stress [3].
- **Gut Microbiome-Dependent Mechanism:** The lifespan extension effect was found to be dependent on live bacteria. **Doxifluridine** is metabolized by gut microbes, leading to the

production of beneficial metabolites like **linoleic acid** and **agmatine**, which in turn promote host longevity [3] [4].

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